

# An In-depth Technical Guide to Molybdenum-98: Electron Configuration and Chemical Reactivity

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## Compound of Interest

Compound Name: **Molybdenum-98**

Cat. No.: **B081979**

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Prepared for: Researchers, Scientists, and Drug Development Professionals

**Abstract:** This technical guide provides a comprehensive overview of **Molybdenum-98** (<sup>98</sup>Mo), the most abundant stable isotope of Molybdenum. It details the fundamental atomic properties, with a specific focus on its unique electron configuration and extensive chemical reactivity. The document presents quantitative data in structured tables for clarity and comparison. Furthermore, it outlines the experimental basis for key reactions and includes a detailed workflow for the production of Molybdenum-99, a critical medical radioisotope, from a **Molybdenum-98** target. Visual diagrams generated using Graphviz are provided to illustrate logical and experimental workflows, adhering to specified design constraints for maximum clarity.

## Atomic Structure and Electron Configuration

Molybdenum (Mo) is a transition metal located in Group 6, Period 5 of the periodic table with atomic number 42.[1][2][3] The isotope **Molybdenum-98** is the most abundant, constituting 24.14% of naturally occurring molybdenum.[4][5] Its nucleus contains 42 protons and 56 neutrons.[6][7]

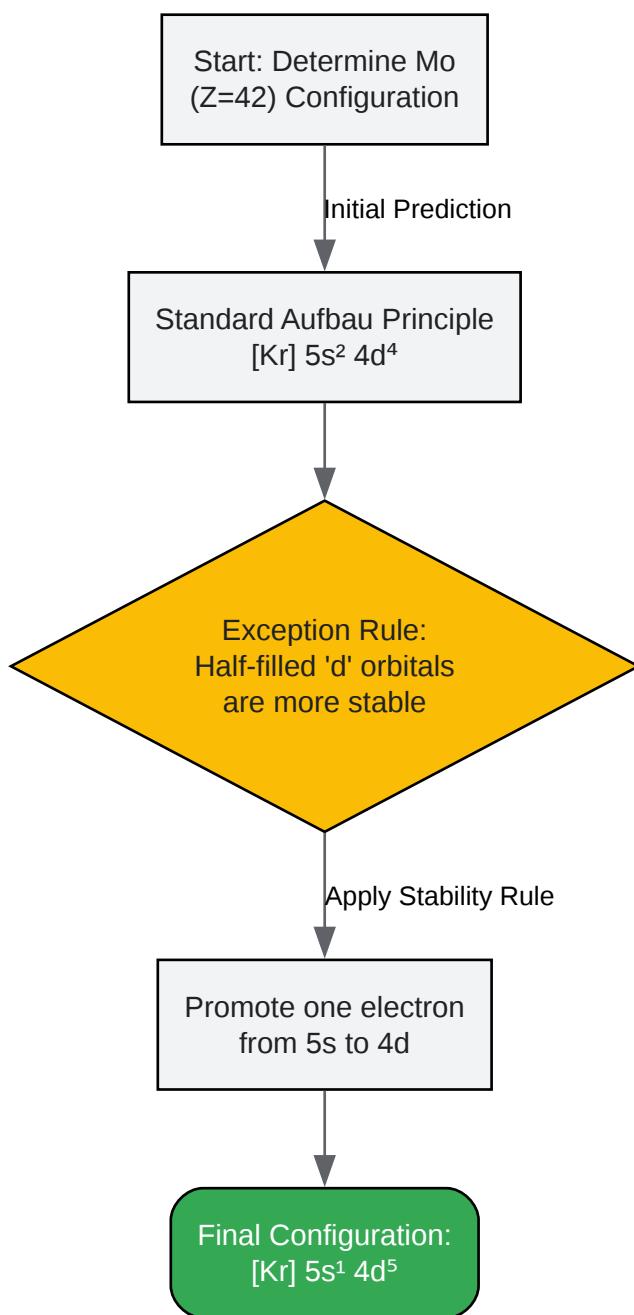
The arrangement of its 42 electrons dictates its chemical behavior. Molybdenum is a notable exception to the standard Aufbau principle for filling electron orbitals. To achieve greater stability, an electron from the 5s orbital moves to the 4d orbital, resulting in half-filled 5s and 4d orbitals.[8][9][10] This arrangement is energetically favorable.

The ground state electron configuration of gaseous neutral molybdenum is [Kr] 4d<sup>5</sup> 5s<sup>1</sup>.[\[4\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

## Table: Fundamental Atomic Properties of Molybdenum-98

Property	Value
Atomic Number (Z)	42 <a href="#">[7]</a> <a href="#">[13]</a>
Mass Number (A)	98 <a href="#">[7]</a> <a href="#">[13]</a>
Number of Protons	42 <a href="#">[6]</a> <a href="#">[7]</a>
Number of Neutrons	56 <a href="#">[6]</a> <a href="#">[7]</a>
Isotopic Mass	97.905405 u <a href="#">[7]</a>
Natural Abundance	24.14% - 24.29% <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[13]</a>
Electron Configuration	[Kr] 4d <sup>5</sup> 5s <sup>1</sup> <a href="#">[4]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[14]</a>
Electrons per Shell	2, 8, 18, 13, 1 <a href="#">[4]</a> <a href="#">[9]</a> <a href="#">[15]</a>

## Diagram: Electron Configuration Workflow



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Caption: Logical workflow for determining Molybdenum's electron configuration.

## Physicochemical Data

Molybdenum is a silvery-white, hard metallic element known for its high melting point, one of the highest among all elements.<sup>[1][16]</sup> This property makes it a refractory metal, highly resistant to heat and wear.<sup>[1][17]</sup>

## Table: Physical and Chemical Properties of Molybdenum

Property	Value
Melting Point	2896 K (2623 °C, 4753 °F)[4][5]
Boiling Point	4912 K (4639 °C, 8382 °F)[4][5]
Density (at 20°C)	10.223 g/cm³[4][5]
Atomic Radius (empirical)	139 pm[13]
Covalent Radius	145 pm[13]
Electronegativity (Pauling Scale)	2.16[1][4][15]
Heat of Fusion	37.48 kJ/mol[5]
Heat of Vaporization	598 kJ/mol[5][15]
Crystal Structure	Body-Centered Cubic (BCC)[13][15]

## Table: Ionization Energies of Molybdenum

Ionization Level	Energy (kJ/mol)
1st	684.3
2nd	1560
3rd	2618
4th	4480
5th	5900
6th	6590

## Chemical Reactivity of Molybdenum

The chemical properties of **Molybdenum-98** are identical to that of elemental molybdenum. It exhibits remarkable versatility, forming compounds in oxidation states from -2 to +6, with +4 and +6 being the most stable.[1][2][4] Its reactivity is generally low at room temperature but increases significantly with temperature.

## Reactivity with Air and Water

Molybdenum does not visibly react with oxygen or water at room temperature.[1][4][17]

- Oxidation in Air: Weak oxidation begins at approximately 300-400°C.[2][4] Rapid bulk oxidation occurs above 600°C, forming the volatile Molybdenum(VI) oxide (MoO<sub>3</sub>).[2][4][17][18]
  - $2\text{Mo(s)} + 3\text{O}_2\text{(g)} \rightarrow 2\text{MoO}_3\text{(s)}$ [18]
- Reaction with Steam: When heated to 700°C or higher in the presence of steam, molybdenum is oxidized to Molybdenum(IV) oxide (MoO<sub>2</sub>).[2][18]

## Reactivity with Halogens

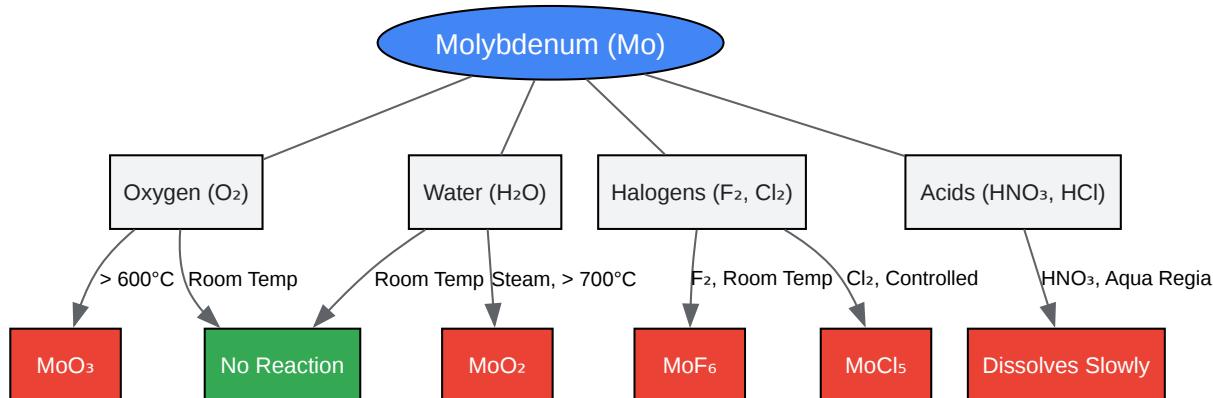
Molybdenum reacts directly with halogens under varying conditions.

- Fluorine: Reacts with fluorine (F<sub>2</sub>) at room temperature to form Molybdenum(VI) fluoride (MoF<sub>6</sub>).[18][19][20]
  - $\text{Mo(s)} + 3\text{F}_2\text{(g)} \rightarrow \text{MoF}_6\text{(l)}$ [18]
- Chlorine: Under carefully controlled conditions, it reacts with chlorine (Cl<sub>2</sub>) to form the black solid Molybdenum(V) chloride (MoCl<sub>5</sub>).[18][19][20]
  - $2\text{Mo(s)} + 5\text{Cl}_2\text{(g)} \rightarrow 2\text{MoCl}_5\text{(s)}$ [18]

## Reactivity with Acids and Bases

- Acids: The metal is resistant to many acids at room temperature.[13] It dissolves slowly in nitric acid and aqua regia at room temperature, with the reaction rate increasing upon heating.[2] It is also stable in hydrochloric and sulfuric acids at room temperature but will dissolve slightly when heated to 80-100°C.[2][17]
- Bases: Molybdenum(VI) oxide is soluble in strong alkaline water, where it forms molybdate ions (MoO<sub>4</sub><sup>2-</sup>).[4]

## Diagram: Molybdenum Reactivity Pathways

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Caption: Summary of Molybdenum's primary chemical reaction pathways.

## Key Experimental Protocol: Production of Molybdenum-99 via Neutron Activation of Molybdenum-98

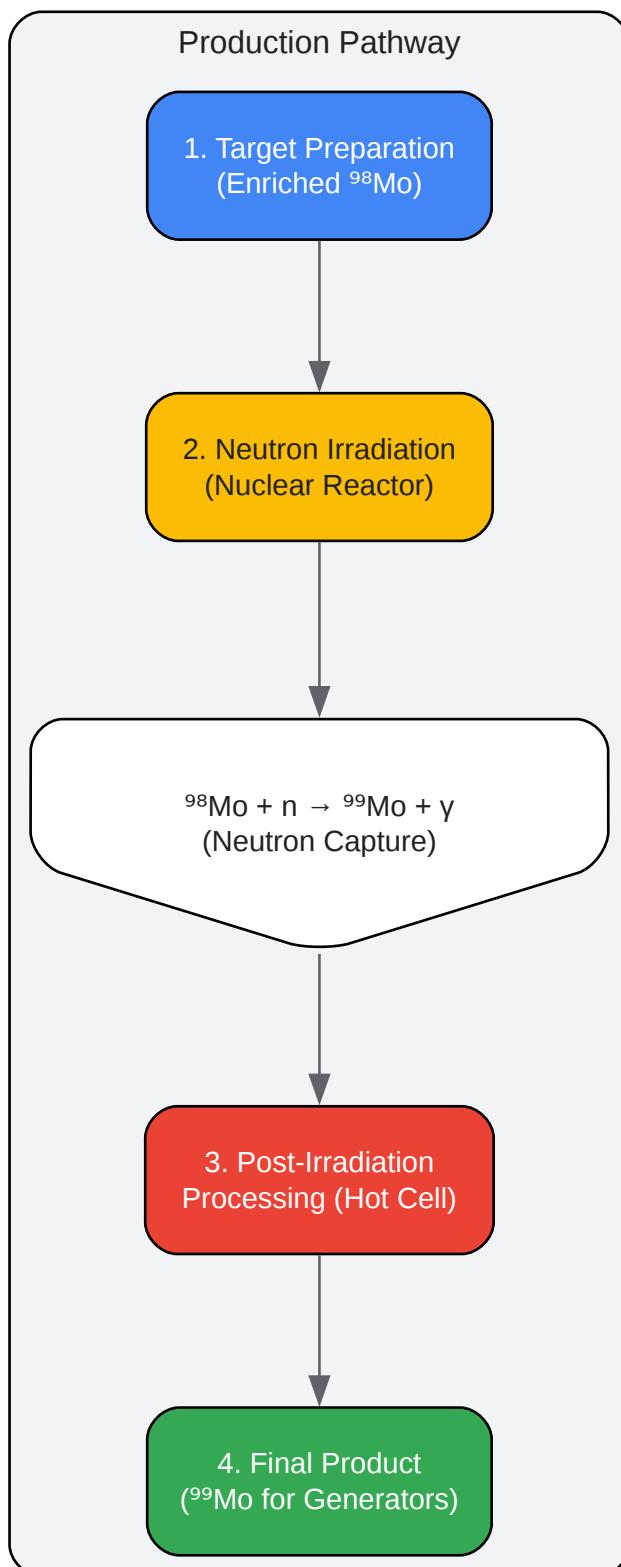
A primary application of **Molybdenum-98** in the drug development and medical field is its use as a target material for the production of Molybdenum-99 (<sup>99</sup>Mo).[13][21] <sup>99</sup>Mo is the parent isotope of Technetium-99m (<sup>99m</sup>Tc), the most widely used medical radioisotope for diagnostic imaging.[22] The production occurs via a neutron capture reaction, denoted as <sup>98</sup>Mo(n,y)<sup>99</sup>Mo. [23][24]

## Detailed Methodology

- Target Preparation:
  - High-purity, enriched **Molybdenum-98** is used as the starting target material. Enrichment is crucial to maximize the yield of <sup>99</sup>Mo and minimize unwanted isotopic impurities.
  - The <sup>98</sup>Mo is typically in the form of Molybdenum metal or Molybdenum trioxide (MoO<sub>3</sub>).[13]

- The target material is encapsulated in a holder suitable for insertion into a nuclear reactor, designed for efficient heat transfer to prevent overheating during irradiation.[22]
- Neutron Irradiation:
  - The encapsulated  $^{98}\text{Mo}$  target is placed in a high-flux position within a nuclear research reactor.
  - The target is irradiated with thermal neutrons. A  $^{98}\text{Mo}$  nucleus captures a neutron, becoming an excited nucleus of Molybdenum-99.
  - This excited nucleus de-excites by emitting a gamma ray ( $\gamma$ ), resulting in the final product,  $^{99}\text{Mo}$ .
  - The duration of irradiation is carefully calculated based on the neutron flux of the reactor and the half-life of  $^{99}\text{Mo}$  (approximately 66 hours) to achieve the desired activity.[25]
- Post-Irradiation Processing:
  - Following irradiation, the target is highly radioactive and must be handled remotely in a shielded hot cell.
  - The target is removed from the reactor and its encapsulation.
  - The irradiated material, now containing  $^{99}\text{Mo}$ , is processed to be incorporated into a  $^{99}\text{Mo}/^{99m}\text{Tc}$  generator, which is then distributed to medical facilities.

## Diagram: Experimental Workflow for $^{99}\text{Mo}$ Production



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Caption: Workflow for producing  $^{99}\text{Mo}$  from an enriched  $^{98}\text{Mo}$  target.

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